

# Safety data sheet and handling of 3,3-Dimethyl-2-butanol-d13

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## Compound of Interest

Compound Name: 3,3-Dimethyl-2-butanol-d13

Cat. No.: B15354969

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An In-depth Technical Guide to the Safe Handling of **3,3-Dimethyl-2-butanol-d13**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **3,3-Dimethyl-2-butanol-d13**. Specific safety data for the deuterated form is limited; therefore, much of the information presented is extrapolated from the safety data sheet (SDS) of its non-deuterated analog, 3,3-Dimethyl-2-butanol. Users should always consult the most current SDS provided by their supplier and conduct a thorough risk assessment before handling this chemical.

## Chemical and Physical Properties

**3,3-Dimethyl-2-butanol-d13** is a deuterated analog of 3,3-Dimethyl-2-butanol, a branched-chain alcohol. The deuteriation is expected to have a minimal effect on its chemical properties and physical characteristics, apart from a higher molecular weight. It is typically a colorless liquid with a characteristic odor, soluble in organic solvents, and has limited solubility in water.

Table 1: Physical and Chemical Properties

Property	3,3-Dimethyl-2-butanol-d13	3,3-Dimethyl-2-butanol
CAS Number	464-07-3 (for non-deuterated)	464-07-3[1][2][3]
Molecular Formula	C <sub>6</sub> HD <sub>13</sub> O[1]	C <sub>6</sub> H <sub>14</sub> O[1][3]
Molecular Weight	115.25 g/mol [4]	102.17 g/mol [3]
Boiling Point	Not available	119-121 °C[2]
Melting Point	Not available	4.8 °C[2]
Density	Not available	0.812 g/mL at 25 °C[2]
Flash Point	Not available	26 °C (78.8 °F) (closed cup)[3]
Refractive Index	Not available	n <sub>20/D</sub> 1.415[2]
Vapor Pressure	Not available	8.47 mmHg at 25°C[2]
LogP	Not available	1.41330[2]

## Hazard Identification and Safety Precautions

Based on the data for 3,3-Dimethyl-2-butanol, the deuterated compound should be considered a flammable liquid and vapor.[5]

GHS Hazard Statements:

- H226: Flammable liquid and vapor.

Potential Health Effects:

- Eye Contact: May cause eye irritation, chemical conjunctivitis, and corneal damage.[2]
- Skin Contact: May cause irritation and dermatitis.[2]
- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea. Ingestion of large amounts may lead to CNS depression.[2]
- Inhalation: May cause respiratory tract irritation.[2]

Table 2: Precautionary Statements

Code	Precautionary Statement
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5][6]
P233	Keep container tightly closed.[5]
P240	Ground/bond container and receiving equipment.[5]
P241	Use explosion-proof electrical/ventilating/lighting equipment.[5]
P242	Use only non-sparking tools.[5]
P243	Take precautionary measures against static discharge.[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5][6]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
P370 + P378	In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
P403 + P235	Store in a well-ventilated place. Keep cool.
P501	Dispose of contents/container to an approved waste disposal plant.[6]

## Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel.

Handling:

- Wash hands thoroughly after handling.[2]
- Use in a well-ventilated area.[2]
- Ground and bond containers when transferring material to prevent static discharge.[2][5]
- Use spark-proof tools and explosion-proof equipment.[2][5]
- Avoid contact with eyes, skin, and clothing.[2]
- Keep away from heat, sparks, and open flames.[2][5]
- Avoid ingestion and inhalation.[2]
- Empty containers may retain product residue and can be hazardous.[2]

#### Storage:

- Keep away from sources of ignition.[2]
- Store in a tightly closed container.[2][3][5]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[2][3]
- Store in a flammables-designated area.[2]

## Accidental Release Measures and First Aid

#### Accidental Release:

- Clean up spills immediately, observing all safety precautions.
- Remove all sources of ignition.[2][5]
- Use a spark-proof tool.[2]
- Ensure adequate ventilation.[2][5]

- Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[2\]](#)

#### First Aid:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention if irritation persists.[\[5\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[5\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[5\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.

## Toxicological Information

The toxicological properties of **3,3-Dimethyl-2-butanol-d13** have not been fully investigated. The following data is for the non-deuterated form, 3,3-Dimethyl-2-butanol.

Table 3: Toxicological Data for 3,3-Dimethyl-2-butanol (CAS: 464-07-3)

Route	Species	Value	Reference
Inhalation (LC50)	Rat	15000 mg/m <sup>3</sup>	<a href="#">[2]</a>
Skin (LD50)	Rat	3100 mg/kg	<a href="#">[2]</a>

Carcinogenicity: 3,3-Dimethyl-2-butanol is not listed as a carcinogen by ACGIH, IARC, or NTP.  
[\[2\]](#)

## Experimental Protocols

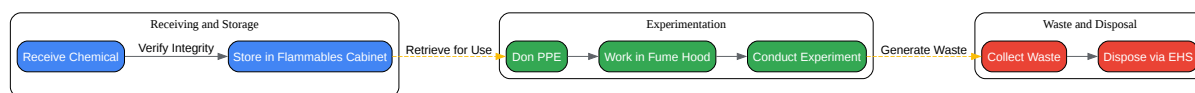
No specific experimental protocols for **3,3-Dimethyl-2-butanol-d13** were found in the public domain. However, the non-deuterated form is used as a substrate in various chemical reactions. For instance, it has been used in the conversion of ribose- and glucose-binding

proteins into receptors for pinacolyl methyl phosphonic acid. It is also utilized in the study of secondary alcohol oxidation to ketones and in the preparation of aryl ethers.

When designing experiments with **3,3-Dimethyl-2-butanol-d13**, researchers should adapt protocols for the non-deuterated analog while adhering to the safety and handling procedures outlined in this guide. A thorough risk assessment should be conducted for each specific experimental setup.

## Visualized Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **3,3-Dimethyl-2-butanol-d13** in a research environment.



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Caption: Safe handling workflow for **3,3-Dimethyl-2-butanol-d13**.

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## References

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